

Commercial Suppliers of Efinaconazole-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Efinaconazole-d4

Cat. No.: B10821928

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This guide provides an in-depth overview of commercial suppliers of **Efinaconazole-d4** for research applications, tailored for researchers, scientists, and professionals in drug development. **Efinaconazole-d4** is the deuterated analog of Efinaconazole, a broad-spectrum triazole antifungal agent.^[1] It is primarily utilized as an internal standard in analytical and pharmacokinetic studies to ensure the precise quantification of Efinaconazole in biological matrices through methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^{[1][2]}

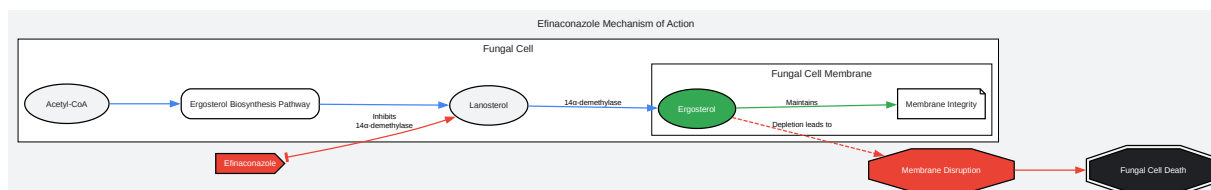
Commercial Availability and Product Specifications

Several specialized chemical suppliers offer **Efinaconazole-d4** for research purposes. The following table summarizes the available information on these suppliers and their product specifications. Please note that pricing and specific available quantities are often subject to inquiry and are therefore not exhaustively listed.

Supplier	Product Name	Catalog Number	Purity	Available Quantities	Intended Use
Cayman Chemical	Efinaconazol e-d4	33638	≥99% deuterated forms (d1-d4) [1]	500 µg[3]	Internal standard for GC- or LC-MS[1]
Veeprho	Efinaconazol e-D4	DVE00567	Information available upon request	Information available upon request	Internal standard for analytical and pharmacokinetic research[2]
Acanthus Research	Efinaconazol e-D4	E-20628-01	Information available upon request	In Stock - Ready to Ship (specific quantities upon request) [4]	Drug Substance Stable Isotope Labeled Reference Standard[4]

Mechanism of Action: Inhibition of Fungal Ergosterol Biosynthesis

Efinaconazole functions by disrupting the integrity of the fungal cell membrane through the inhibition of ergosterol biosynthesis.[5][6][7] Specifically, it targets and inhibits the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase.[5][6] This enzyme is crucial for the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane that is analogous to cholesterol in mammalian cells.[5] The inhibition of this enzyme leads to a depletion of ergosterol and an accumulation of toxic sterol intermediates within the cell membrane.[5][6] This disruption of membrane integrity increases cell permeability, leading to the leakage of essential cellular contents and ultimately fungal cell death.[5]



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Caption: Efinaconazole's mechanism of action in fungal cells.

Experimental Protocol: Quantification of Efinaconazole in Biological Samples using Efinaconazole-d4 as an Internal Standard

The following is a representative experimental protocol for the quantification of Efinaconazole in a biological matrix (e.g., plasma) using **Efinaconazole-d4** as an internal standard (IS) with LC-MS/MS. This protocol is a composite of methodologies described in the literature and should be optimized for specific experimental conditions.^{[8][9]}

1. Materials and Reagents

- Efinaconazole analytical standard
- **Efinaconazole-d4** internal standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)

- Formic acid
- Water (deionized, 18 MΩ·cm)
- Biological matrix (e.g., human plasma)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Autosampler vials

2. Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Efinaconazole and **Efinaconazole-d4** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the Efinaconazole primary stock solution in a 50:50 mixture of acetonitrile and water to create calibration standards at various concentrations.
- Internal Standard Working Solution: Dilute the **Efinaconazole-d4** primary stock solution with the same diluent to a final concentration (e.g., 100 ng/mL).

3. Sample Preparation (Liquid-Liquid Extraction)

- To a 100 µL aliquot of the biological sample (e.g., plasma), add a known amount of the **Efinaconazole-d4** internal standard working solution.
- Add a protein precipitation agent (e.g., 300 µL of acetonitrile).
- Vortex the mixture for 1 minute.
- Centrifuge the sample at high speed (e.g., 10,000 rpm for 10 minutes) to pellet the precipitated proteins.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

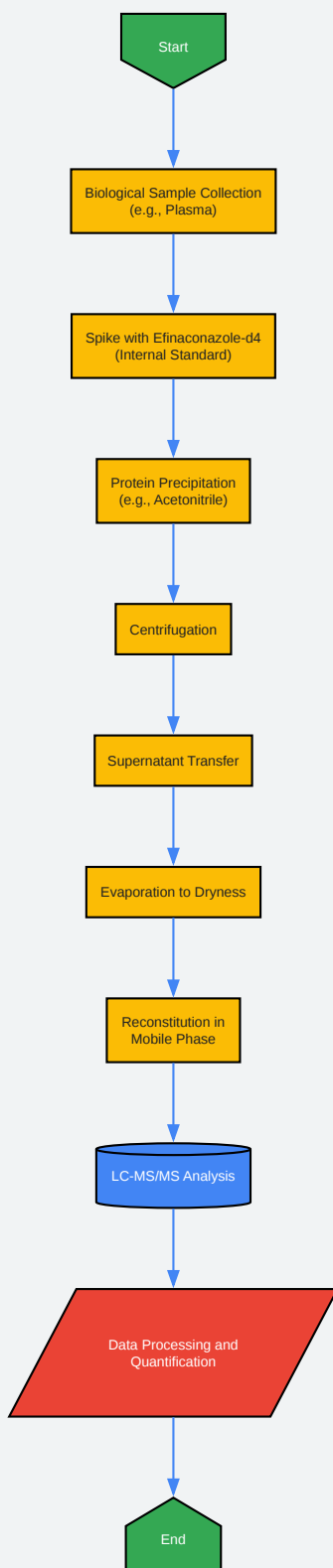
4. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system.
- Column: A suitable C18 reversed-phase column (e.g., Thermo Hypersil Gold 100 mm x 2.1 mm, 1.9 μ m).[8]
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., methanol or acetonitrile).
- Flow Rate: A typical flow rate would be in the range of 0.2-0.5 mL/min.
- Mass Spectrometer (MS): A tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- Detection: Monitor the specific precursor-to-product ion transitions for both Efinaconazole and **Efinaconazole-d4**.

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Efinaconazole to **Efinaconazole-d4** against the concentration of the calibration standards.
- Determine the concentration of Efinaconazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

LC-MS/MS Experimental Workflow for Efinaconazole Quantification

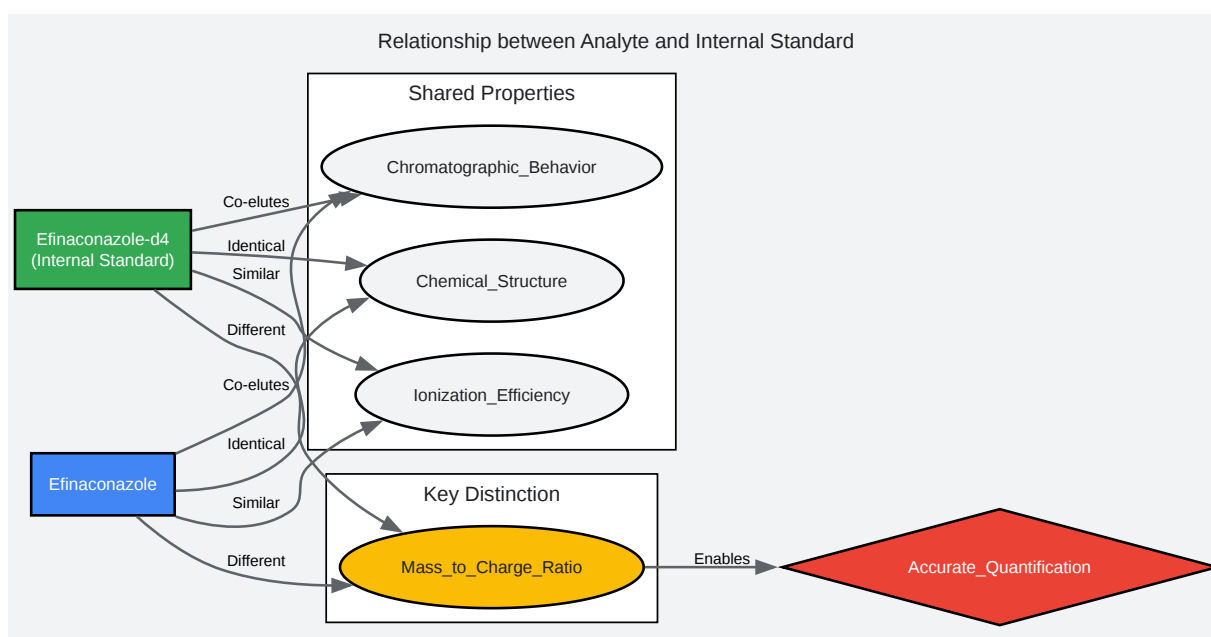


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Caption: A typical workflow for quantifying Efinaconazole.

Logical Relationship: Analyte and Internal Standard

In quantitative mass spectrometry, a stable isotope-labeled internal standard, such as **Efinaconazole-d4**, is the gold standard. It is chemically identical to the analyte (Efinaconazole) but has a different mass due to the incorporation of heavy isotopes (deuterium). This mass difference allows the mass spectrometer to distinguish between the analyte and the internal standard. The key advantage is that the internal standard co-elutes with the analyte during chromatography and experiences similar ionization effects and potential matrix interferences. By measuring the ratio of the analyte's signal to the internal standard's signal, any variations in sample preparation, injection volume, and instrument response can be normalized, leading to highly accurate and precise quantification.



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Caption: Analyte and internal standard relationship.

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